

# Application Notes and Protocols for Neutron Detector Calibration Using Nitrogen-17

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## Compound of Interest

Compound Name: Nitrogen-17

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## Introduction

Accurate calibration of neutron detectors is critical for a wide range of applications, from fundamental physics research and nuclear security to radiation protection in medical and industrial settings. Traditional calibration methods often rely on continuous neutron sources, which can present challenges in distinguishing true neutron signals from background radiation.

**Nitrogen-17** ( $^{17}\text{N}$ ), a short-lived radioisotope that undergoes beta decay followed by neutron emission, offers a compelling alternative as a time-tagged neutron source. The coincident emission of a beta particle and a neutron provides a powerful tool for background rejection and precise characterization of detector response.

This document provides detailed application notes and experimental protocols for utilizing  $^{17}\text{N}$  for the calibration of neutron detectors. It covers the production of  $^{17}\text{N}$ , the experimental setup for calibration, and data analysis procedures.

## Properties of Nitrogen-17

**Nitrogen-17** is a radioactive isotope with a half-life of 4.173 seconds.[1][2][3] It primarily decays via beta emission to excited states of Oxygen-17 ( $^{17}\text{O}$ ), which are unbound to neutrons. This results in the nearly instantaneous emission of a neutron, leading to the stable isotope Oxygen-16 ( $^{16}\text{O}$ ).[4][5] The key properties of  $^{17}\text{N}$  relevant for neutron detector calibration are summarized in the table below.

Property	Value	Reference
Half-life ( $T_{1/2}$ )	$4.173 \pm 0.004$ s	[1][2][3]
Primary Decay Mode	Beta-delayed neutron emission	[2][3]
Neutron Emission Probability	~95%	[6]
Beta Decay Energy ( $Q\beta$ )	8.680 MeV	[2]
Neutron Energies (Discrete Spectrum)	~380 keV to 1.7 MeV	[7]

## Principle of Operation: Time-Tagged Neutron Source

The calibration method leverages the coincident emission of a beta particle and a neutron from the decay of  $^{17}\text{N}$ . By detecting the beta particle, a precise time-tag for the subsequent neutron emission can be established. This "time-tagging" allows for a significant reduction in background noise in the neutron detector. Only neutron events that occur within a narrow time window following a detected beta particle are considered, effectively filtering out uncorrelated background neutrons and gamma rays. This technique is particularly advantageous for calibrating large-volume detectors or in environments with high background radiation.[7][8]

Caption: Decay scheme of **Nitrogen-17**.

## Experimental Protocols

### I. Production of Nitrogen-17

**Nitrogen-17** is readily produced via the  $^{17}\text{O}(\text{n},\text{p})^{17}\text{N}$  reaction, which involves irradiating an Oxygen-17 enriched target with fast neutrons.[7] A common method utilizes a Deuterium-Tritium (DT) neutron generator.

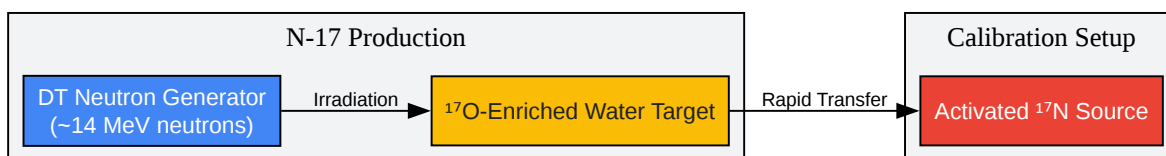
Materials and Equipment:

- DT neutron generator (producing ~14 MeV neutrons)
- Target cell: A small, sealed container (e.g., made of aluminum or plastic)
- $^{17}\text{O}$ -enriched water ( $\text{H}_2^{17}\text{O}$ )

- Shielding materials (e.g., polyethylene, lead)
- Remote handling tools for transferring the activated target

Protocol:

- Target Preparation: Fill the target cell with a known quantity of  $^{17}\text{O}$ -enriched water. The enrichment level of  $^{17}\text{O}$  will directly impact the  $^{17}\text{N}$  production rate.
- Irradiation Setup: Position the target cell in close proximity to the DT neutron generator's target to maximize the neutron flux through the sample.
- Irradiation: Irradiate the target with 14 MeV neutrons. The irradiation time should be optimized based on the  $^{17}\text{N}$  half-life. An irradiation time of 1-2 half-lives (approximately 4-8 seconds) is typically sufficient to approach saturation without producing excessive longer-lived activation products.
- Target Transfer: After irradiation, use a rapid transfer system (e.g., a pneumatic tube or a simple remote handling rod) to move the activated  $^{17}\text{N}$  source from the high-radiation environment of the neutron generator to the calibration setup. This transfer must be performed quickly to minimize decay losses.



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Caption: Workflow for the production of a **Nitrogen-17** source.

## II. Neutron Detector Calibration using Beta-Neutron Coincidence

This protocol describes the calibration of a neutron detector using the time-tagged neutrons from the  $^{17}\text{N}$  source.

#### Materials and Equipment:

- Activated  $^{17}\text{N}$  source (from Protocol I)
- Neutron detector to be calibrated
- Beta detector (e.g., plastic scintillator, silicon detector)
- Data Acquisition System (DAQ) capable of time-coincidence measurements (e.g., a digitizer or a time-to-digital converter)
- Shielding for the beta and neutron detectors to minimize background

#### Protocol:

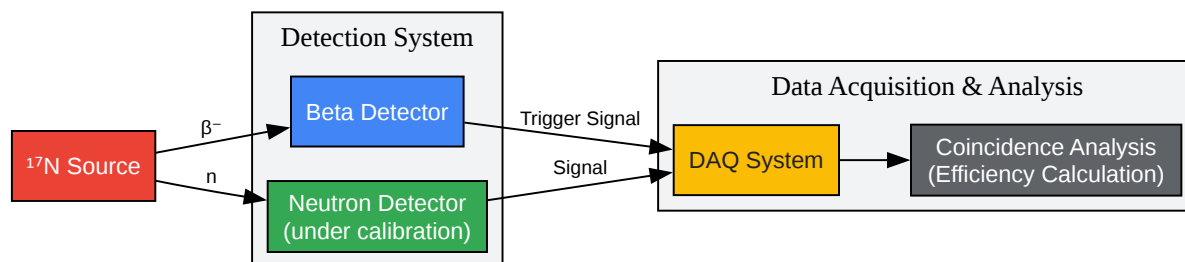
- Experimental Setup:
  - Place the activated  $^{17}\text{N}$  source in a fixed position.
  - Position the beta detector as close as possible to the  $^{17}\text{N}$  source to maximize the solid angle for beta particle detection. The beta detector should be thin to minimize sensitivity to gamma rays.
  - Place the neutron detector at a known distance from the  $^{17}\text{N}$  source. This distance can be varied to map the detector's response.
  - Shield the setup to reduce ambient background radiation.
- Data Acquisition:
  - Set up the DAQ to record the time and energy (or pulse height) of signals from both the beta and neutron detectors.
  - The beta detector signal will serve as the "start" signal (trigger) for a time window.
  - The neutron detector signal will be the "stop" signal.

- Acquire data for a sufficient duration to obtain good statistics. This will depend on the  $^{17}\text{N}$  source activity and the detector efficiencies. Given the short half-life of  $^{17}\text{N}$ , multiple irradiations and measurement cycles will be necessary.
- Data Analysis:
  - Coincidence Timing: Plot a time-difference spectrum between the beta and neutron detector signals. A sharp peak in this spectrum corresponds to true coincident beta-neutron events. The width of this peak is determined by the timing resolution of the detectors and electronics.
  - Background Subtraction: Events outside the coincidence peak are considered accidental (uncorrelated) background. The rate of accidental coincidences can be estimated from the event rate in the time-difference spectrum away from the peak and subtracted from the events within the coincidence window.
  - Neutron Energy Spectrum: For neutron detectors capable of energy measurement (spectrometry), gate on the coincident events and generate a neutron energy spectrum. This spectrum will show the characteristic neutron emission energies of  $^{17}\text{N}$ .
  - Detector Efficiency Calculation: The intrinsic efficiency of the neutron detector at a specific neutron energy (or over the  $^{17}\text{N}$  energy range) can be calculated as follows:

$$\text{Efficiency } (\epsilon) = (N_{\text{coincident}} - N_{\text{accidental}}) / (N_{\text{beta}} * \Omega_{\text{n}})$$

Where:

- $N_{\text{coincident}}$  is the number of coincident neutron events.
- $N_{\text{accidental}}$  is the number of accidental background events in the coincidence window.
- $N_{\text{beta}}$  is the number of beta particles detected.
- $\Omega_{\text{n}}$  is the geometric solid angle subtended by the neutron detector relative to the source.



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Caption: Experimental workflow for detector calibration.

## Data Presentation

The following tables summarize the key quantitative data associated with using  $^{17}\text{N}$  for neutron detector calibration.

Table 1: **Nitrogen-17** Decay and Emission Properties

Parameter	Value
Half-life	4.173 s
Decay Mode	$\beta^-$ , n
Major Neutron Energies	~0.38 MeV, ~1.16 MeV, ~1.69 MeV
Beta-Tagging Efficiency	45-50% (achievable with a basic setup)[7]

Table 2: Typical Experimental Parameters

Parameter	Typical Value/Range	Notes
Target Material	2 g of 60.8% $^{17}\text{O}$ -enriched water[7]	Higher enrichment yields higher $^{17}\text{N}$ production.
Neutron Generator	DT generator (~14 MeV neutrons)	Neutron flux determines the $^{17}\text{N}$ activity.
Irradiation Time	4 - 8 s	Balances $^{17}\text{N}$ production and decay.
Transfer Time	< 2 s	Should be minimized to reduce decay losses.
Coincidence Time Window	10s of nanoseconds to a few microseconds	Depends on the timing resolution of the detectors.

## Conclusion

The use of **Nitrogen-17** as a time-tagged neutron source provides a robust and reliable method for the calibration of neutron detectors. The ability to significantly reduce background through beta-neutron coincidence measurements makes this technique particularly powerful for applications requiring high precision and for calibrations performed in environments with significant ambient radiation. The protocols outlined in this document provide a comprehensive guide for researchers and scientists to implement this advanced calibration methodology.

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